

Technical Guide: CP-10447 Microsomal Triglyceride Transfer Protein (MTP) Inhibitor[1]

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Compound of Interest

Compound Name: CP-10447

CAS No.: 843-93-6

Cat. No.: B125419

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Executive Summary

CP-10447 (3-(4-Bromo-2-methylphenyl)-2-methyl-4(3H)-quinazolinone) is a small-molecule inhibitor of the microsomal triglyceride transfer protein (MTP).[1][2][3][4] Unlike later-generation clinical candidates (e.g., lomitapide or CP-346086), **CP-10447** serves primarily as a mechanistic probe in lipid research. It is chemically derived from the sedative methaqualone and played a pivotal role in elucidating the "pre-secretory degradation" pathway of Apolipoprotein B (ApoB).

This guide details the physicochemical properties, mechanism of action, and validated experimental protocols for utilizing **CP-10447** to study hepatic lipoprotein assembly and endoplasmic reticulum (ER) stress responses.

Part 1: Chemical Identity & Physicochemical Properties

CP-10447 functions as a lipophilic blocking agent that binds to the lipid-transfer pocket of the MTP heterodimer.

Property	Specification
IUPAC Name	3-(4-bromo-2-methylphenyl)-2-methylquinazolin-4(3H)-one
Common Alias	4'-bromo-methaqualone
CAS Number	843-93-6
Molecular Formula	C ₁₆ H ₁₃ BrN ₂ O
Molecular Weight	329.19 g/mol
Solubility	DMSO (>10 mM), Ethanol (Low); practically insoluble in water
Target	Microsomal Triglyceride Transfer Protein (MTP)
Primary Effect	Inhibition of ApoB lipidation; induction of ER-associated degradation (ERAD)

Part 2: Mechanism of Action

The MTP-ApoB Axis

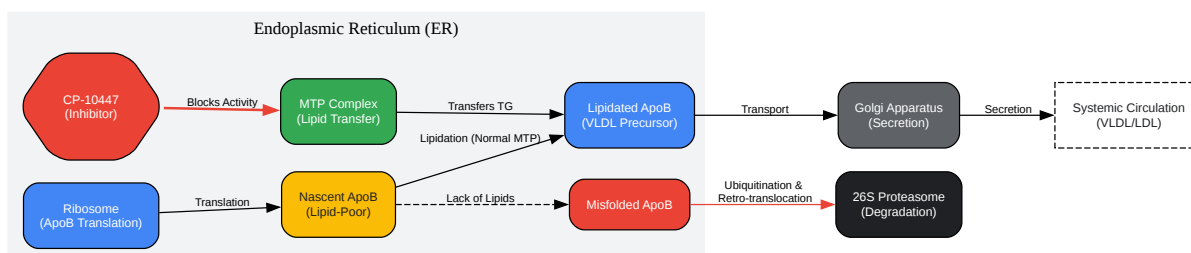
MTP is an ER-resident heterodimer composed of a 97-kDa unique subunit and Protein Disulfide Isomerase (PDI).[5] Its canonical function is to transfer neutral lipids (triglycerides and cholesteryl esters) to the nascent ApoB polypeptide chain during translation.[5][6]

CP-10447 Inhibition Mechanism[3][5][6][9][10]

- **Binding:** **CP-10447** competes for the lipid-binding domain on the MTP complex.
- **Blockade:** It prevents the shuttling of triglycerides to the structural ApoB-100 protein.
- **Consequence (The "Quality Control" Check):** Without adequate lipidation, the nascent ApoB protein misfolds. The cell's quality control machinery recruits Heat Shock Protein 70 (Hsp70) and ubiquitin ligases.
- **Degradation:** The non-lipidated ApoB is retro-translocated from the ER lumen to the cytosol and degraded by the 26S proteasome.

Pathway Visualization

The following diagram illustrates the bifurcation between normal VLDL assembly and the **CP-10447**-induced degradation pathway.



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Figure 1: Mechanism of **CP-10447**. Red pathways indicate the inhibitory cascade leading to proteasomal degradation of ApoB.

Part 3: Comparative Pharmacology

CP-10447 is less potent than second-generation inhibitors (like Lomitapide) but is highly specific for the degradation mechanism in hepatic cells.

Compound	Target Potency (IC ₅₀)	Primary Application	Clinical Status
CP-10447	~1.7 µM (MTP Transfer)~5.0 µM (ApoB Secretion)	In Vitro Probe: Studies of ERAD and ApoB degradation kinetics.	Discontinued (Tool Compound)
CP-346086	~2.0 nM	Preclinical: High-potency in vivo lipid lowering.[5]	Discontinued
Lomitapide (BMS-201038)	~0.5 - 8.0 nM	Clinical: Treatment of Homozygous Familial Hypercholesterolemia (HoFH).	FDA Approved (Juxtapid)

Expert Insight: Researchers should choose **CP-10447** when studying the mechanics of ApoB degradation (proteasomal vs. autophagy) because its moderate potency allows for fine-tuning of partial inhibition, whereas nanomolar inhibitors like Lomitapide often cause rapid, total blockade leading to immediate maximal lipid droplet accumulation.

Part 4: Experimental Protocols

Protocol A: MTP Activity Assay (Fluorescence Transfer)

Objective: Quantify the inhibition of neutral lipid transfer from donor to acceptor vesicles.

Reagents:

- Donor Vesicles: Phosphatidylcholine (PC) liposomes containing fluorescent neutral lipids (e.g., NBD-TG).
- Acceptor Vesicles: Unlabeled PC liposomes.
- Source MTP: Partially purified bovine or human liver microsomes.
- Buffer: 15 mM Tris-HCl (pH 7.4), 40 mM NaCl, 1 mM EDTA.

Workflow:

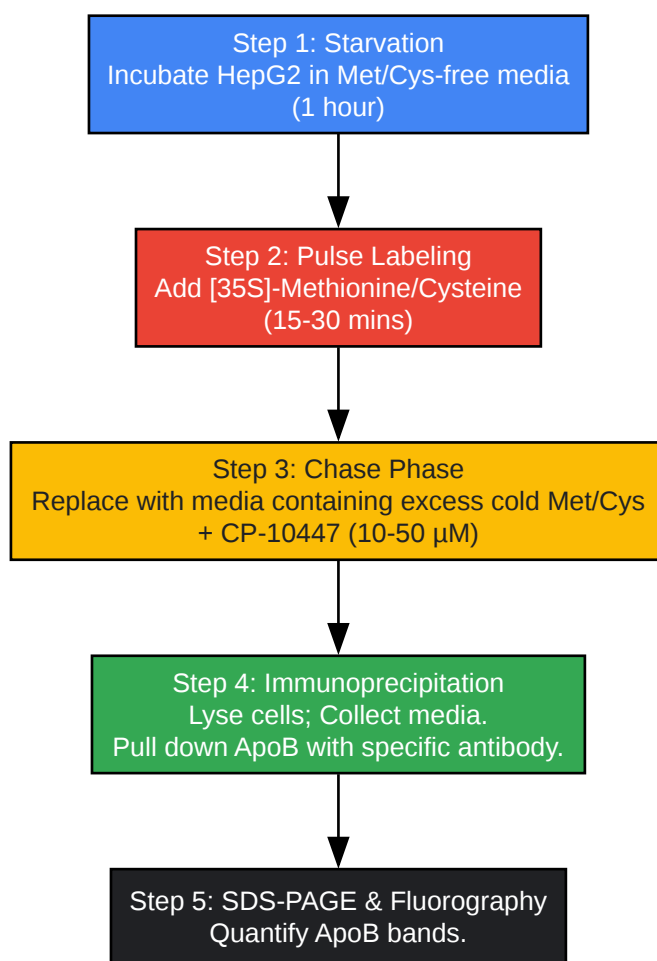
- Preparation: Solubilize **CP-10447** in DMSO to create a 10 mM stock. Serial dilute to working concentrations (0.1 μ M – 100 μ M).
- Incubation: Mix MTP source (5–10 μ g protein) with **CP-10447** dilutions in buffer. Incubate for 15 minutes at 25°C.
- Reaction Start: Add Donor (5 μ L) and Acceptor (5 μ L) vesicles.
- Kinetic Read: Measure fluorescence increase (excitation 460 nm, emission 530 nm) over 30 minutes. As MTP moves NBD-TG from quenched donors to acceptors, fluorescence increases.
- Calculation:

Protocol B: HepG2 ApoB Secretion Pulse-Chase Assay

Objective: Differentiate between inhibition of protein synthesis vs. secretion/degradation.[3]

This is the gold-standard assay for **CP-10447** validation.

Workflow Diagram:



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Figure 2: Pulse-Chase workflow to assess ApoB turnover.

Detailed Steps:

- Cell Culture: Grow HepG2 cells to 80% confluence in MEM + 10% FBS.
- Pre-treatment: Treat cells with **CP-10447** (e.g., 20 µM) or DMSO vehicle for 1 hour.
- Pulse: Incubate in Methionine/Cysteine-free medium containing [³⁵S]-Met/Cys (100 µCi/mL) for 15 minutes.
- Chase: Remove pulse media. Wash with PBS. Add "Chase Medium" (MEM + 10 mM unlabeled Met/Cys) containing **CP-10447**.
- Time Points: Harvest media and cell lysates at 0, 30, 60, and 120 minutes.

- Analysis: Immunoprecipitate ApoB-100. Resolve on 4-15% SDS-PAGE.
- Expected Result:
 - Control: ApoB signal decreases in lysate and increases in media over time.
 - **CP-10447** Treated: ApoB signal disappears from lysate without appearing in media (indicating intracellular degradation).

Part 5: Toxicology & Limitations

While effective as a tool, **CP-10447** belongs to the methaqualone class.[\[3\]](#)

- Hepatic Steatosis: Like all MTP inhibitors, **CP-10447** causes accumulation of triglycerides in the liver (fatty liver) because the lipids intended for secretion are trapped in the ER.
- Off-Target Effects: Due to its micromolar potency (low affinity compared to nanomolar inhibitors), high doses (>50 μ M) may induce non-specific cytotoxicity or ER stress unrelated to MTP.
- Solubility: Ensure final DMSO concentration in cell assays is <0.1% to avoid vehicle artifacts.

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